

Analytical techniques for detecting 3,4-Dichloro-5-nitropyridine

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Compound of Interest

Compound Name: 3,4-Dichloro-5-nitropyridine

CAS No.: 56809-84-8

Cat. No.: B1279806

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Analytical Profile and Protocol: 3,4-Dichloro-5-nitropyridine

CAS: 56809-84-8 | Formula: $C_5H_2Cl_2N_2O_2$ | MW: 192.99 g/mol [\[1\]](#)[\[2\]](#)

Executive Summary & Strategic Context

3,4-Dichloro-5-nitropyridine is a highly functionalized heterocyclic building block used primarily in the synthesis of complex pharmaceutical agents (e.g., kinase inhibitors, tetrahydroisoquinoline derivatives).[\[2\]](#)[\[3\]](#) Its structural core features a pyridine ring substituted with two chlorine atoms and a nitro group.[\[3\]](#)

Critical Analytical Challenges:

- Regiochemistry: Distinguishing the 3,4-dichloro isomer from its positional isomers (e.g., 2,4-dichloro-5-nitropyridine) requires high-resolution separation.[\[2\]](#)

- **Reactivity:** The chlorine atom at the C4 position, ortho to the electron-withdrawing nitro group, is highly susceptible to nucleophilic aromatic substitution (S_NAr).^[3] This creates stability risks in protic solvents (e.g., methanol) or presence of nucleophilic impurities.^[3]
- **Genotoxicity Potential:** As a nitro-substituted pyridine, this compound falls under the purview of ICH M7 guidelines. It is a potential mutagenic impurity (PMI) that requires sensitive trace analysis (LOQ < 10 ppm) if used as a starting material in late-stage synthesis.^[2]

This guide details a dual-method approach: HPLC-UV for assay/purity and LC-MS/MS for trace quantification, ensuring compliance with ICH Q2(R1) and M7 standards.

Physicochemical Profile & Sample Preparation^{[2][4]}

Property	Value/Description	Analytical Implication
Appearance	Yellow to orange solid	Visual inspection for degradation (darkening indicates reduction/oxidation). ^[2]
Solubility	High: ACN, DMSO, EtOAc Low: Water	Use ACN for stock preparation to prevent hydrolysis or solvolysis. ^[3]
LogP	~1.8 - 2.2 (Predicted)	Suitable for Reversed-Phase (RP) chromatography. ^[2]
pKa	Pyridine N is weakly basic	Use acidic mobile phase modifiers (Formic Acid/TFA) to protonate the nitrogen and eliminate peak tailing.
Reactivity	C4-Cl is labile (S_NAr active)	Avoid dissolving in methanol/ethanol if basic impurities are present. ^[2] Use ACN. ^{[2][3]}

Protocol 1: Standard Stock Preparation^[2]

- **Solvent:** Acetonitrile (HPLC Grade).^[2]

- Concentration: 1.0 mg/mL (1000 ppm).[2]
- Storage: Amber glass vials at 2-8°C. Stable for 48 hours.
- Precaution: Handle in a fume hood. Nitro compounds are potential sensitizers.[2]

Method A: HPLC-UV for Purity & Assay

Objective: Routine quality control, reaction monitoring, and assay determination (>98% purity).

Mechanistic Rationale

A C18 stationary phase provides sufficient hydrophobic retention.[2][3] The addition of 0.1% Formic Acid is critical; it protonates the pyridine nitrogen (preventing interaction with residual silanols on the column) and ensures sharp peak symmetry.[3]

Instrument Parameters

- Column: Agilent Zorbax Eclipse Plus C18 (150 mm × 4.6 mm, 3.5 µm) or equivalent (e.g., Waters BEH C18).[3]
- Mobile Phase A: 0.1% Formic Acid in Water (Milli-Q).[2]
- Mobile Phase B: Acetonitrile (ACN).[2]
- Flow Rate: 1.0 mL/min.[4]
- Injection Volume: 5-10 µL.
- Column Temp: 30°C.
- Detection: UV @ 270 nm (Primary), 254 nm (Secondary).[3]
 - Note: The nitro group provides strong absorbance in the 260-280 nm range.[2]

Gradient Program

Time (min)	% Mobile Phase B	Description
0.0	10	Initial equilibration
10.0	90	Linear ramp to elute organics
12.0	90	Wash
12.1	10	Re-equilibration
15.0	10	End of Run

Method B: LC-MS/MS for Trace Impurity Analysis

Objective: Quantifying **3,4-Dichloro-5-nitropyridine** as a genotoxic impurity (PGI) in drug substances at ppm levels.[\[2\]](#)

Mechanistic Rationale

Electrospray Ionization (ESI) in positive mode is preferred. The pyridine nitrogen accepts a proton easily ($[M+H]^+$).[\[2\]](#) The chlorine isotopes ($^{35}\text{Cl}/^{37}\text{Cl}$) provide a distinct isotopic signature (9:6:1 ratio for two chlorines) which serves as a secondary confirmation of identity, reducing false positives in complex matrices.[\[3\]](#)

MS/MS Transitions (MRM Mode)

- Ion Source: ESI Positive (ESI+).[\[2\]](#)
- Precursor Ion: m/z 193.0 (^{35}Cl isotope) / 195.0.[\[2\]](#)
- Product Ions (Quantifier):
 - 193.0 $\rightarrow$ 147.0 (Loss of NO_2 group, -46 Da).[\[2\]](#)[\[3\]](#)
 - 193.0 $\rightarrow$ 158.0 (Loss of Cl, -35 Da).[\[2\]](#)[\[3\]](#)
- Collision Energy: Optimized per instrument (Start at 15-25 eV).

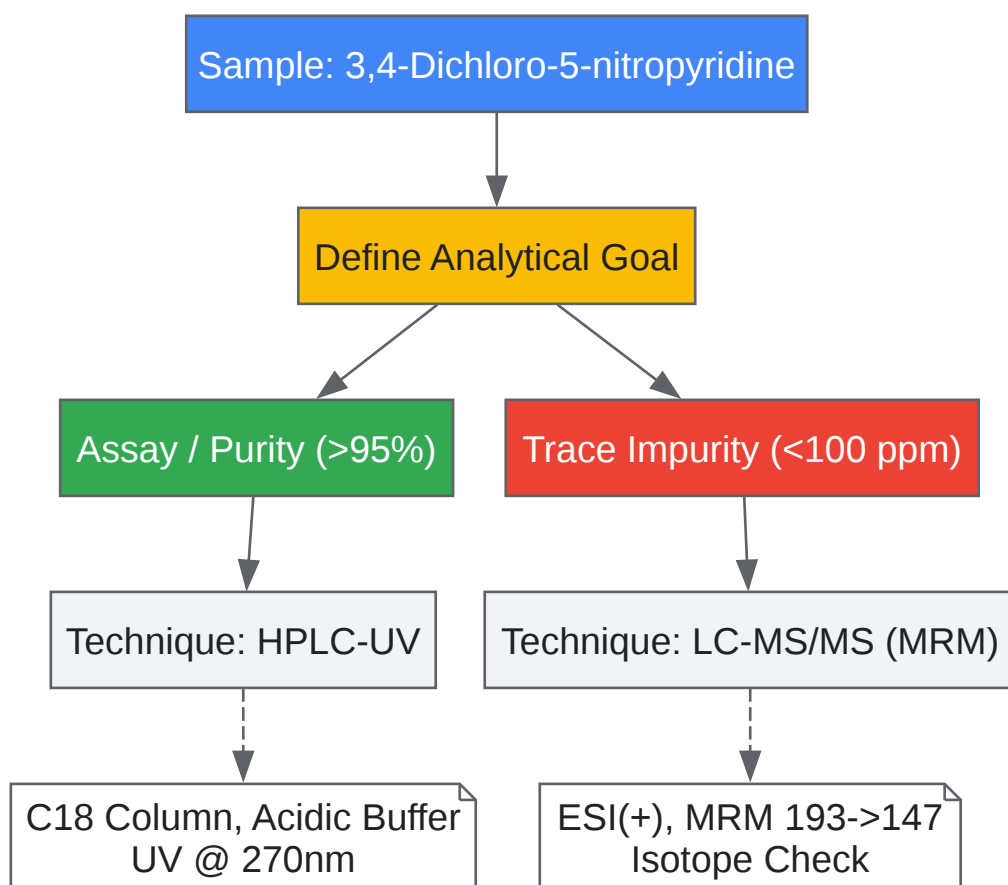
Protocol 2: Trace Analysis Workflow

- Sample Prep: Dissolve Drug Substance (API) at 10 mg/mL in ACN:Water (50:50).
- Spike Recovery: Spike **3,4-Dichloro-5-nitropyridine** standard at 10 ppm relative to API.
- Separation: Use a UHPLC C18 column (1.7 μ m particle size) for faster throughput.
- Quantification: External standard calibration curve (0.5 ng/mL to 100 ng/mL).

Analytical Logic & Troubleshooting Diagrams

Diagram 1: Method Development Logic

This flowchart illustrates the decision-making process for selecting the correct detection mode based on the analytical goal (Purity vs. Trace Safety).

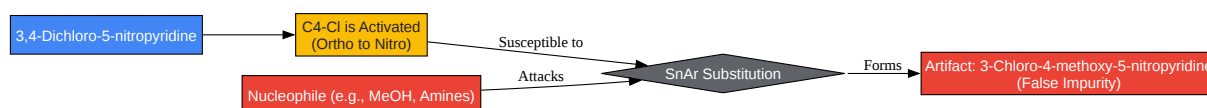


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Caption: Decision matrix for selecting HPLC-UV vs. LC-MS/MS based on sensitivity requirements.

Diagram 2: Reactivity & Stability Warning

This diagram visualizes the chemical instability of the C4-Chlorine, explaining why specific solvents must be avoided during sample preparation.



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Caption: Mechanism of potential sample degradation. Avoid protic/nucleophilic solvents in stock prep.

Validation Criteria (ICH Q2)

To ensure the trustworthiness of the data, the following criteria must be met during method validation:

- Specificity:
 - Inject the solvent blank. Ensure no interference at the retention time (RT) of the analyte.
 - Inject a mixture of the analyte and likely synthetic precursors (e.g., 3-chloro-5-nitropyridin-4-ol).[2] Resolution (Rs) must be > 1.5.
- Linearity:
 - Assay: 80% to 120% of target concentration. $R^2 > 0.999$. [2][3]
 - Trace: LOQ to 150% of the specification limit.
- Accuracy (Recovery):
 - Spike samples at 50%, 100%, and 150% levels. Mean recovery must be 98.0% – 102.0% for Assay, 80-120% for Trace. [2][3]

- Robustness:
 - Vary Column Temp ($\pm 5^{\circ}\text{C}$) and Flow Rate ($\pm 0.1\text{ mL/min}$). The system suitability (Tailing factor < 2 .^[5]0) must remain within limits.

References

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- Center for Drug Evaluation and Research (CDER). "Review of Nitropyridine Impurities in Drug Substances." FDA Guidance Documents. [\[Link\]](#)^[2]

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